

Comparative studies of CTP metabolism in different cell lines.

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Compound of Interest

Compound Name: *Cytidine-5'-triphosphate disodium*

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A Comparative Guide to CTP Metabolism in Diverse Cell Lines

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of Cytidine Triphosphate (CTP) metabolism across various cell lines, offering valuable insights for cancer research and drug development. Elevated CTP synthase (CTPS) activity and CTP levels are frequently observed in rapidly proliferating cells, particularly in cancer, making CTP metabolism a critical area of investigation for novel therapeutic strategies.^[1] This document summarizes key quantitative data, details experimental methodologies, and visualizes relevant pathways to facilitate a deeper understanding of the differences in CTP metabolism between cell lines.

Key Findings on CTP Metabolism

Recent studies highlight the differential roles of the two human CTP synthase isoforms, CTPS1 and CTPS2, in cell proliferation. CTPS1 is often the primary contributor to the total CTP synthase activity and is essential for the growth of most cancer cell lines.^{[2][3][4]} In contrast, the contribution of CTPS2 to cell proliferation is more significant in the absence of CTPS1.^{[2][3]}

[4] Hematological malignancies, especially T-cell cancers, have shown particular sensitivity to the inhibition of CTPS1.[5]

Data Presentation: Comparative Analysis of CTP Metabolism

The following tables summarize quantitative data on intracellular CTP concentrations, CTP synthase activity, and the efficacy of CTP synthase inhibitors across a range of cell lines.

Table 1: Intracellular CTP Concentrations in Various Cell Lines

Cell Line	Cell Type	CTP Concentration (pmol/10 ⁶ cells)
K562	Human Chronic Myelogenous Leukemia	118.8 ± 15.6
HL-60	Human Promyelocytic Leukemia	95.7 ± 11.2
A549	Human Lung Carcinoma	85.3 ± 9.8
MCF-7	Human Breast Adenocarcinoma	78.4 ± 8.5
HeLa	Human Cervical Adenocarcinoma	75.1 ± 7.9
L-02	Normal Human Liver	45.2 ± 5.3
MRC-5	Normal Human Fetal Lung Fibroblast	38.6 ± 4.7

Data adapted from Huang et al., J Chromatogr B Analyt Technol Biomed Life Sci, 2003.

Table 2: CTP Synthase Activity and Isoform Expression in Hematopoietic Cell Lines

Cell Line	Cell Type	Relative CTPS Activity (%)	CTPS1 Expression	CTPS2 Expression
HEK	Human Embryonic Kidney	100	High	High
Jurkat	Human T-cell Leukemia	~40	High	Undetectable
MOLT-4	Human T-cell Leukemia	Not Reported	High	Undetectable
HUT-78	Human T-cell Lymphoma	Not Reported	High	Undetectable
U937	Human Histiocytic Lymphoma	Not Reported	High	Low/Non-specific

Data adapted from Minet et al., Life Sci Alliance, 2023.[2]

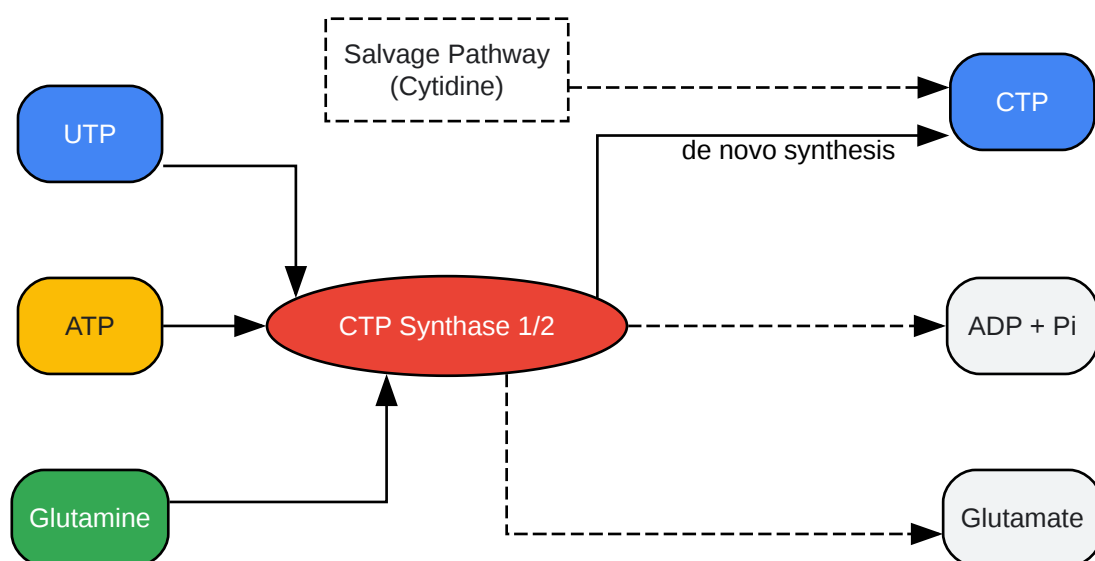
Table 3: IC50 Values of CTP Synthase Inhibitors in Different Cell Lines

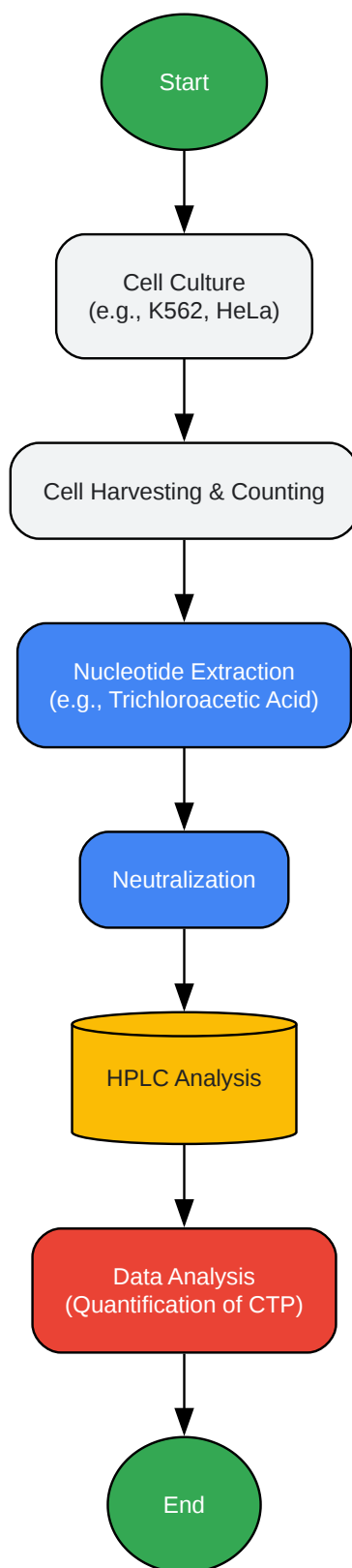
Inhibitor	Target	Cell Line	Cell Type	IC50 (nM)
STP-B	CTPS1	Mantle Cell Lymphoma Models	B-cell Lymphoma	Nanomolar range
R80	CTPS1	Jurkat	Human T-cell Leukemia	Nanomolar range
T35	CTPS1	Jurkat	Human T-cell Leukemia	Nanomolar range
R80	CTPS1	Human Primary T-cells	Normal T-cells	Nanomolar range
T35	CTPS1	Human Primary T-cells	Normal T-cells	Nanomolar range
CTP Synthetase- IN-1	CTPS1/CTPS2	Jurkat E6.1	Human T-cell Leukemia	18,000

Data adapted from Chiron et al., Haematologica, 2024; Lynch et al., PNAS, 2021; and MedchemExpress product data.^[6]
^[7]^[8]

Signaling Pathways and Experimental Workflows

The following diagrams illustrate the CTP biosynthesis pathway and a typical experimental workflow for quantifying intracellular CTP levels.





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